

4-Ethylcyclohexanamine CAS number and physical data

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Ethylcyclohexanamine

Cat. No.: B6592712

[Get Quote](#)

An In-depth Technical Guide to **4-Ethylcyclohexanamine**

Introduction

4-Ethylcyclohexanamine is an organic compound featuring a cyclohexane ring substituted with both an ethyl group and an amine group.^[1] This structure makes it a valuable intermediate in organic synthesis and the chemical industry.^[1] The presence of the amine group confers basic properties to the molecule, enabling its participation in a variety of chemical reactions, including nucleophilic substitutions and coupling reactions.^[1] This guide provides a comprehensive overview of its chemical identity, physical properties, potential synthetic routes, analytical methodologies, and safety protocols, tailored for researchers and professionals in drug development and chemical sciences.

Part 1: Chemical Identity and Physical Properties

4-Ethylcyclohexanamine is identified by several CAS numbers, which may refer to specific isomers or, more commonly, a mixture of cis and trans isomers. The most frequently cited CAS numbers are 42195-97-1 and 23775-39-5.^{[1][2][3][4]}

Synonyms: 4-Ethylcyclohexylamine, 4-Ethylcyclohexan-1-amine, (4-ethylcyclohexyl)amine.^{[1][2][3]}

Chemical Structure

The fundamental structure consists of a cyclohexane core with an ethyl group and an amino group attached to the ring.

Caption: Chemical structure of **4-Ethylcyclohexanamine**.

Physicochemical Data

The properties of **4-ethylcyclohexanamine** are summarized in the table below. It is typically a colorless to pale yellow liquid or solid, depending on purity and temperature.[1] Its amine functionality allows for moderate solubility in polar solvents, while the cyclohexane backbone contributes to its hydrophobic character.[1]

Property	Value	Source(s)
CAS Number	42195-97-1 (mixture), 23775-39-5	[1][3][5]
Molecular Formula	C ₈ H ₁₇ N	[1][3][5]
Molecular Weight	127.23 g/mol	[3][4]
Appearance	Colorless to yellow liquid or solid	[1]
Boiling Point	166.3 ± 8.0 °C at 760 mmHg	[5]
Density	0.8 ± 0.1 g/cm ³	[5]
Flash Point	36.4 ± 9.7 °C	[5]
Vapor Pressure	1.8 ± 0.3 mmHg at 25°C	[5]
pKa	10.58 ± 0.70 (Predicted)	[6]
LogP	2.42	[5]
Refractive Index	1.448	[5]
SMILES	<chem>CCC1CCC(CC1)N</chem>	[1][4]
InChI	InChI=1S/C8H17N/c1-2-7-3-5-8(9)6-4-7/h7-8H,2-6,9H2,1H3	[1]

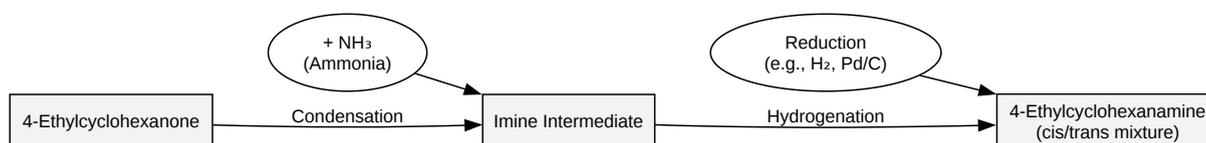
Part 2: Synthesis and Analytical Methodologies

Synthesis Pathways

The synthesis of **4-ethylcyclohexanamine**, like other cyclic amines, can be approached through several established organic chemistry reactions. A prevalent method is the reductive amination of the corresponding ketone, 4-ethylcyclohexanone. This process involves the reaction of the ketone with an amine source, typically ammonia, followed by reduction.

Catalytic hydrogenation is a common technique for the reduction step, employing catalysts such as platinum, palladium, or Raney Nickel.[7] The choice of catalyst and reaction conditions (temperature, pressure, solvent) is critical as it can influence the stereoselectivity of the product, yielding different ratios of cis and trans isomers.[7]

An alternative, though less direct, approach involves the Curtius or a related rearrangement reaction starting from 4-ethylcyclohexanecarboxylic acid.[8] This method transforms the carboxylic acid into an isocyanate intermediate, which is then hydrolyzed to yield the primary amine.[8]



[Click to download full resolution via product page](#)

Caption: General workflow for synthesis via reductive amination.

Analytical Methodologies

The characterization and purity assessment of **4-ethylcyclohexanamine** require robust analytical techniques. The choice of method is often dictated by the compound's physical properties, such as its volatility and lack of a strong UV chromophore.

1. Gas Chromatography (GC) and Gas Chromatography-Mass Spectrometry (GC-MS): GC is well-suited for analyzing volatile compounds like **4-ethylcyclohexanamine**. When coupled with

a mass spectrometer (GC-MS), it provides definitive structural identification and quantification.

- Causality of Method Choice: GC separates compounds based on their boiling points and interaction with the stationary phase. The amine functionality can sometimes lead to peak tailing on standard non-polar columns due to interactions with active sites. Using a column designed for amines or derivatizing the amine can mitigate this issue.[9]
- Self-Validating Protocol: A typical GC-MS protocol would involve:
 - Sample Preparation: Dilution of the sample in a suitable solvent (e.g., methanol or dichloromethane).
 - Injection: Introduction of a small volume (e.g., 1 μ L) into the GC inlet.
 - Separation: Use of a capillary column (e.g., DB-5ms or a wax column) with a temperature gradient to separate the analyte from impurities.
 - Detection: Mass spectrometry detection, scanning a relevant mass range to identify the molecular ion (m/z 127) and characteristic fragment ions.

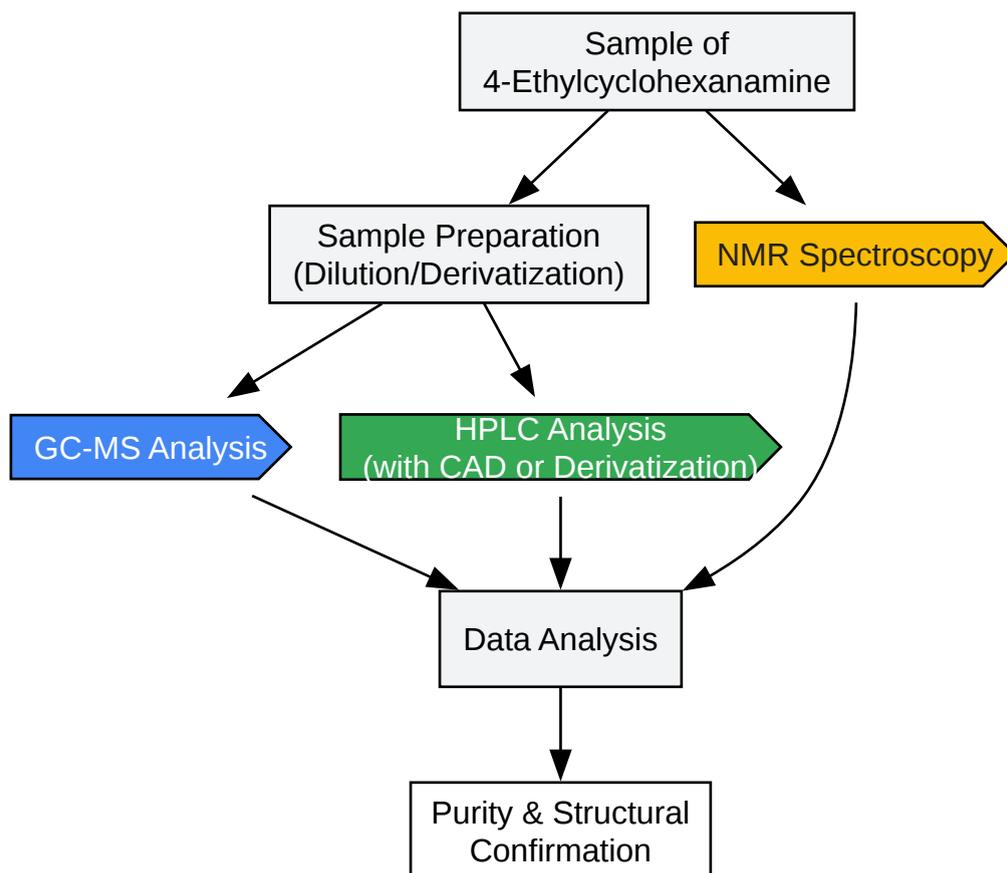
2. High-Performance Liquid Chromatography (HPLC): Direct analysis by HPLC with UV detection is challenging due to the absence of a significant chromophore in the molecule.[9]

- Overcoming Limitations:
 - Derivatization: Reacting the amine with a labeling agent (e.g., dansyl chloride) to introduce a fluorescent or UV-active group.
 - Universal Detectors: Employing detectors like Charged Aerosol Detection (CAD) or Evaporative Light Scattering Detection (ELSD), which do not rely on chromophores.[9]

3. Spectroscopic Methods:

- Infrared (IR) Spectroscopy: Can confirm the presence of the N-H bonds of the primary amine (typically appearing as a doublet around $3300-3400\text{ cm}^{-1}$) and C-H bonds of the alkyl structure.[4]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR provide detailed structural information, allowing for the differentiation of cis and trans isomers and the confirmation of the overall chemical structure.[4]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CAS 42195-97-1: 4-ethylcyclohexanamine | CymitQuimica [cymitquimica.com]
- 2. pschemicals.com [pschemicals.com]
- 3. 4-ETHYL-CYCLOHEXYLAMINE | 23775-39-5 [chemicalbook.com]

- 4. 4-Ethylcyclohexan-1-amine | C₈H₁₇N | CID 420819 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-Ethylcyclohexanamine | CAS#:42195-97-1 | Chemsrsc [chemsrc.com]
- 6. 4-ETHYL-CYCLOHEXYLAMINE CAS#: 23775-39-5 [amp.chemicalbook.com]
- 7. JP2002506845A - Method for producing 4-substituted cis-cyclohexylamine - Google Patents [patents.google.com]
- 8. CN102001950A - Preparation method of trans-4-methyl cyclohexylamine - Google Patents [patents.google.com]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [4-Ethylcyclohexanamine CAS number and physical data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6592712#4-ethylcyclohexanamine-cas-number-and-physical-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com